

Technical Support Center: Actinium-228

Purification from Thorium Targets

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Actinium-228**

Cat. No.: **B1201793**

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the purification of **Actinium-228** (Ac-228) from thorium targets.

Troubleshooting Guide

This section addresses common issues encountered during the purification of Ac-228, offering potential causes and solutions in a question-and-answer format.

Issue	Potential Cause	Troubleshooting Steps
Low Yield of Ac-228	Incomplete Elution from Chromatography Resin: The elution conditions may not be optimal for releasing Ac-228 from the ion exchange or extraction chromatography resin.	<ul style="list-style-type: none">- Optimize Eluent Concentration: For cation exchange resins, ensure the nitric acid concentration is sufficient to strip the retained Ac-228. For DGA resin, a dilute acid like 0.1 M HCl is typically effective.[1]- Increase Elution Volume: If the Ac-228 is not fully recovered in the initial fractions, subsequent elutions may be necessary. <p>- Check for Resin Overloading: Exceeding the resin's capacity can lead to breakthrough of Ac-228 during the loading phase.</p>
Co-precipitation with Thorium: In initial separation steps, Ac-228 can be lost if it co-precipitates with the bulk thorium.		<ul style="list-style-type: none">- Precise pH Control: During precipitation of thorium (e.g., as thorium peroxide or hydroxide), maintain the pH in a range where thorium precipitates while actinium remains in solution.[1][2]
Inefficient Extraction: In liquid-liquid extraction or extraction chromatography, the chosen extractant or mobile phase may not be optimal for Ac-228.		<ul style="list-style-type: none">- Verify Extractant/Mobile Phase: Ensure the correct extractant (e.g., HDEHP) and mobile phase acidity are used for efficient Ac-228 separation.[3][4]
Poor Radiochemical Purity	Incomplete Separation from Thorium (Th-232/Th-228): Residual thorium isotopes in the final Ac-228 product are a common issue.	<ul style="list-style-type: none">- Multi-Step Purification: Employ a combination of separation techniques, such as an initial bulk thorium removal step (e.g., precipitation)

followed by chromatographic methods (e.g., cation exchange and extraction chromatography) for enhanced purity.^{[1][2][5]} - Optimize Chromatographic Conditions: Adjusting the acid concentration and resin type can improve the separation factor between actinium and thorium. For instance, thorium can be strongly retained on anion exchange resins in high nitric acid concentrations, while actinium is not.

Contamination with Radium-228 (Ra-228): As the parent isotope, Ra-228 is a primary contaminant.

- Selective Resins: Utilize extraction chromatography resins like DGA (N,N,N',N'-tetra-2-ethylhexylidiglycolamide) which show high affinity for Ac-228 in nitric acid while allowing Ra-228 to pass through.^{[1][5][6]}

Presence of other Radionuclidic Impurities: Fission and spallation products can be present if the thorium target was irradiated.

- Sequential Chromatography: A multi-column chromatography setup can be used to remove different classes of impurities in a stepwise manner.^[7]

Inconsistent Results

Variability in Thorium Source Material: The age and purity of the thorium target can affect the initial concentration of Ac-228 and its decay products.

- Characterize Starting Material: Before processing, it is advisable to determine the activity of the key radionuclides in the thorium target.

Column Performance Issues: Degradation of chromatography resins or improper column packing can lead to inconsistent separation.	- Use Fresh Resin: For critical separations, use new or properly regenerated resin. - Proper Column Packing: Ensure the column is packed uniformly to avoid channeling and poor separation.
Human Error in Manual Separations: Manual separation processes can be prone to variability.	- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all separation steps. - Automation: Where possible, automated systems can improve reproducibility. [8]

Frequently Asked Questions (FAQs)

This section provides answers to common questions regarding the purification of Ac-228 from thorium targets.

1. What are the primary challenges in separating Ac-228 from thorium targets?

The main challenges include:

- **Similar Chemical Properties:** Actinium and thorium are both actinides, and their chemical behaviors can be similar, making separation difficult.
- **Presence of Ra-228:** Ac-228 is the daughter product of Ra-228, which is in the Thorium-232 decay chain. Therefore, Ra-228 is always present and must be effectively removed.[\[8\]](#)
- **Large Mass of Thorium:** The bulk thorium target material needs to be separated from the trace amounts of Ac-228, which can be a multi-step and complex process.[\[9\]](#)
- **Radiochemical Safety:** Handling large quantities of thorium and its decay products requires appropriate radiation safety precautions.

2. What are the most common methods for Ac-228 purification?

The most common methods involve a combination of techniques:

- Precipitation: To remove the bulk of the thorium, precipitation methods such as thorium peroxide or hydroxide precipitation can be used.[1][2]
- Ion Exchange Chromatography: Cation exchange resins are frequently used to separate thorium, radium, and actinium based on their different affinities for the resin in various acid concentrations.[7][8][10]
- Extraction Chromatography: Resins impregnated with specific extractants, such as DGA resin, are highly effective for the selective separation of actinium from radium and other impurities.[1][3][5][6]

3. How can I assess the purity of my final Ac-228 product?

The purity of the Ac-228 product is typically assessed using:

- Gamma-Ray Spectroscopy: This technique can identify and quantify the presence of gamma-emitting radionuclides, including Ac-228 (with its characteristic gamma-ray energy of 911.2 keV), Ra-228, and any residual Th-228.[8]
- Alpha-Particle Spectrometry: This is used to detect and quantify alpha-emitting impurities.
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): This can be used to determine the concentration of stable elemental impurities.

4. What is a ²²⁸Ac generator?

A ²²⁸Ac generator is a system that allows for the repeated separation of Ac-228 from its longer-lived parent, Ra-228.[1][11][12] Typically, the Ra-228 is immobilized on a solid support (the "cow"), and the Ac-228 that grows in from radioactive decay is periodically eluted (the "milking"). This provides a continuous supply of short-lived Ac-228 for experimental use.

5. How long does it take for Ac-228 to reach secular equilibrium with Ra-228?

Secular equilibrium between Ra-228 (half-life of 5.75 years) and Ac-228 (half-life of 6.15 hours) is reached in approximately 30 hours.[\[1\]](#)[\[3\]](#) This means that after separating Ac-228, a significant amount will have regrown within a day, allowing for frequent "milking" from a generator system.

Quantitative Data Summary

The following tables summarize quantitative data from various studies on Ac-228 purification.

Table 1: Recovery Yields of Ac-228 and Related Isotopes in Different Separation Steps

Separation Method	Matrix	Isotope	Recovery Yield (%)	Reference
Cation Exchange (Manual)	1.7 g Thorium Nitrate	Ac-228	93.9	[8]
Ra-228	98.1	[8]		
Th-232	94.3	[8]		
Cation Exchange (Manual)	10 g Thorium	Ac-228	91.2	[8]
Ra-228	90.5	[8]		
Th-232	100	[8]		
Cation Exchange (Automated)	5 g Thorium	Ac-Ra crude product	>90	[8]
DGA Resin	-	Ac-228	87.4	[8]
Ra-228	96.3	[8]		
228Ac Generator (Extraction Chromatography)	-	Ac-228	~95	[1] [12]
228Ac Generator (Milking)	-	Ac-228	97	[1] [11]

Experimental Protocols

Protocol 1: General Workflow for Ac-228 Purification from Aged Thorium Nitrate


This protocol outlines a general multi-step procedure for the purification of Ac-228.

- Step 1: Bulk Thorium Removal (Precipitation)
 - Dissolve the aged thorium nitrate in an appropriate acid (e.g., dilute nitric acid).
 - Adjust the pH of the solution to selectively precipitate thorium hydroxide or thorium peroxide.
 - Separate the precipitate (containing the bulk of the thorium) from the supernatant (containing Ra-228 and Ac-228) by centrifugation or filtration.
- Step 2: Cation Exchange Chromatography
 - Condition a cation exchange column (e.g., Dowex 50WX8) with dilute acid.
 - Load the supernatant from Step 1 onto the column. Ra-228 and Ac-228 will be retained on the resin.
 - Wash the column with appropriate acid solutions to remove any remaining impurities.
 - Elute the Ra-228 and Ac-228 fraction from the column using a more concentrated acid (e.g., 6 M HNO₃).[\[1\]](#)
- Step 3: Ac-228/Ra-228 Separation using Extraction Chromatography (DGA Resin)
 - Condition a DGA (N,N,N',N'-tetra-2-ethylhexylglycolamide) resin column with 6 M HNO₃.
 - Load the eluate from Step 2 onto the DGA column. Ac-228 will be retained on the resin, while Ra-228 will pass through.
 - Collect the Ra-228 fraction (which can be used to create a 228Ac generator).
 - Wash the column with 6 M HNO₃ to ensure all Ra-228 has been eluted.

- Elute the purified Ac-228 from the column using a dilute acid (e.g., 0.1 M HCl).[1]
- Step 4: Purity Assessment
 - Analyze an aliquot of the final Ac-228 solution using gamma-ray spectroscopy to confirm its radiochemical purity.

Visualizations


Diagram 1: General Workflow for Ac-228 Purification



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the purification of Ac-228 from a thorium target.

Diagram 2: Logical Relationship in a 228Ac/228Ra Generator System



[Click to download full resolution via product page](#)

Caption: The logical cycle of a 228Ac generator based on the decay of Ra-228.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]

- 2. US20230402200A1 - Systems, apparatus and methods for separating actinium, radium, and thorium - Google Patents [patents.google.com]
- 3. eichrom.com [eichrom.com]
- 4. pubs.usgs.gov [pubs.usgs.gov]
- 5. researchgate.net [researchgate.net]
- 6. triskem-international.com [triskem-international.com]
- 7. Application of ion exchange and extraction chromatography to the separation of actinium from proton-irradiated thorium metal for analytical purposes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. english.imp.cas.cn [english.imp.cas.cn]
- 9. researchgate.net [researchgate.net]
- 10. researchportal.sckcen.be [researchportal.sckcen.be]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Actinium-228 Purification from Thorium Targets]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1201793#challenges-in-actinium-228-purification-from-thorium-targets>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com